

Technical Application Note: Reactivity & Synthetic Utility of 6-Methoxyquinoline-8-carbaldehyde

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Compound of Interest

Compound Name: 6-Methoxyquinoline-8-carbaldehyde

CAS No.: 1268520-98-4

Cat. No.: B595290

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Executive Summary & Chemical Profile[1]

6-Methoxyquinoline-8-carbaldehyde represents a specialized subclass of heteroaromatic aldehydes. Unlike standard benzaldehydes, the reactivity of the C8-formyl group is heavily influenced by two structural factors:

- **The Peri-Effect:** The aldehyde at position 8 is spatially adjacent to the quinoline nitrogen (N1). This proximity creates a pre-organized "pincer" geometry, making its derivatives (especially Schiff bases) exceptionally potent chelators for transition metals.
- **Electronic Modulation:** The 6-methoxy group serves as a strong electron-donating group (EDG). Through resonance, it increases electron density within the benzene ring, rendering the aldehyde carbon slightly less electrophilic than the unsubstituted parent (quinoline-8-carbaldehyde). This necessitates tailored protocols for condensation and oxidation to ensure high yields.

Property	Data
CAS Number	1268520-98-4
Molecular Formula	C ₁₁ H ₉ NO ₂
Molecular Weight	187.20 g/mol
Key Reactivity	Condensation (Imine formation), Oxidation (to Acid), Reduction (to Alcohol)
Primary Application	Ligand synthesis (N,N-donor pincers), Antimalarial drug intermediates

Core Reaction Protocols

Protocol A: Schiff Base Condensation (Ligand Synthesis)

Objective: Synthesis of N,N-bidentate or N,N,X-tridentate ligands. **Rationale:** The condensation of primary amines with the C8-aldehyde yields imines where the quinoline nitrogen and imine nitrogen are perfectly positioned to chelate metals (e.g., Cu, Zn, Ru).

Mechanism & Insight: The 6-methoxy group donates electron density, stabilizing the aldehyde and raising the energy barrier for nucleophilic attack by the amine. Therefore, acid catalysis is strictly required to activate the carbonyl oxygen.

Step-by-Step Protocol:

- **Preparation:** Dissolve **6-Methoxyquinoline-8-carbaldehyde** (1.0 eq) in anhydrous Ethanol (EtOH) or Methanol (MeOH) [0.1 M concentration].
- **Activation:** Add Glacial Acetic Acid (2-3 drops per mmol of aldehyde) or p-Toluenesulfonic acid (pTSA) (5 mol%). Stir for 10 minutes at room temperature to protonate/activate the carbonyl.
- **Addition:** Add the primary amine (1.0–1.1 eq) dropwise.

- Note: If the amine is an aniline derivative (less nucleophilic), use 1.2 eq and reflux conditions.
- Reaction: Heat to reflux (78°C for EtOH) for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3). The aldehyde spot (usually higher R_f) should disappear.
- Isolation:
 - Method A (Precipitation): Cool to 0°C. The Schiff base often precipitates as a yellow/orange solid. Filter and wash with cold cold EtOH.[\[1\]](#)
 - Method B (Solvent Exchange): If no precipitate forms, evaporate solvent to 20% volume, add diethyl ether, and cool to -20°C to induce crystallization.

Protocol B: Oxidation to 6-Methoxyquinoline-8-carboxylic Acid

Objective: Generation of the carboxylic acid for amide coupling (drug derivatization). Rationale: Standard oxidants like KMnO₄ can be too harsh, potentially attacking the electron-rich quinoline ring or the methoxy ether. The Pinnick Oxidation or Silver Oxide (Ag₂O) methods are preferred for their chemoselectivity.

Step-by-Step Protocol (Pinnick Method):

- Solvent System: Dissolve aldehyde (1.0 eq) in t-Butanol/Water (3:1 v/v) or THF/Water.
- Scavenger: Add 2-Methyl-2-butene (10-20 eq). Critical Step: This scavenges the hypochlorous acid generated, preventing chlorination of the electron-rich aromatic ring.
- Oxidant: Add Sodium Chlorite (NaClO₂) (1.5–2.0 eq) and Sodium Dihydrogen Phosphate (NaH₂PO₄) (1.5 eq) to buffer the pH to ~4.5.
- Reaction: Stir at room temperature for 2–4 hours. The solution typically turns pale yellow.
- Workup: Acidify to pH 2 with 1N HCl and extract with Ethyl Acetate. The carboxylic acid product is often sparingly soluble in non-polar solvents; check the aqueous layer if yield is low.

Protocol C: Reduction to 6-Methoxyquinoline-8-methanol

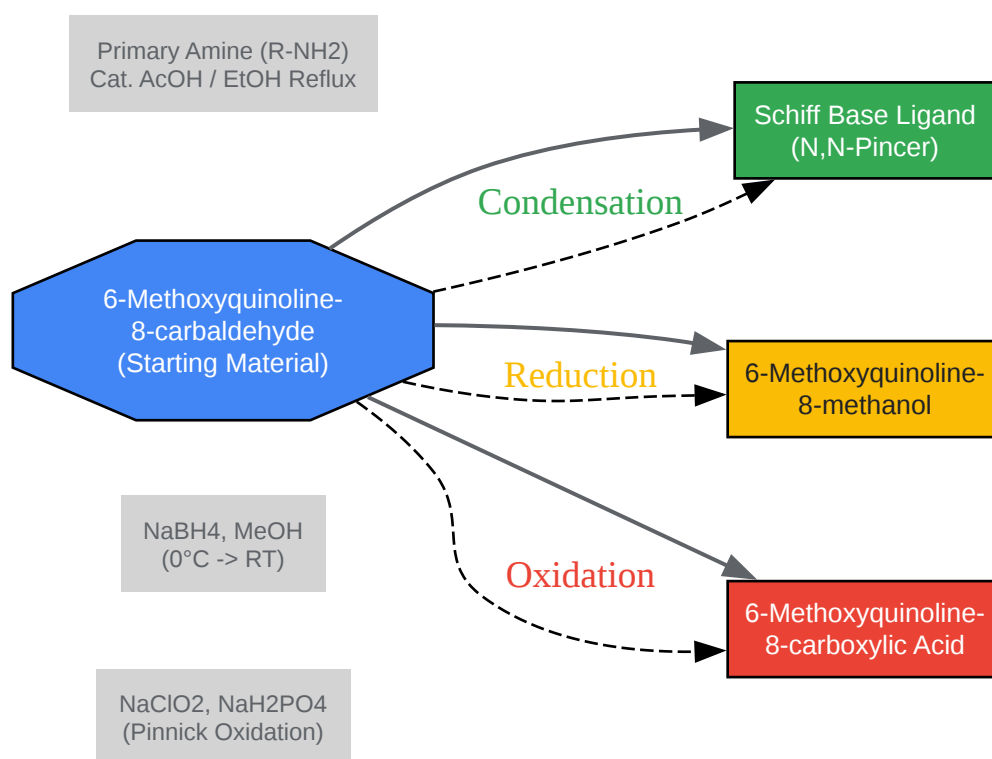
Objective: Synthesis of the benzylic alcohol intermediate. Rationale: Sodium Borohydride (NaBH_4) is sufficient. The proximity of the quinoline nitrogen can sometimes coordinate Boron, leading to stable complexes that require rigorous acid hydrolysis during workup.

Step-by-Step Protocol:

- Dissolution: Dissolve aldehyde in Methanol (0.2 M). Cool to 0°C .
- Reduction: Add NaBH_4 (1.5 eq) portion-wise over 15 minutes. (Gas evolution: H_2).
- Quench: Stir for 30 minutes at 0°C , then allow to warm to RT for 1 hour. Quench with Saturated NH_4Cl or 1N HCl (dropwise) until bubbling ceases.
- Hydrolysis:Crucial Step: Stir the acidic mixture for 20 minutes to break any B-N coordinate bonds between the quinoline nitrogen and the borate side-products.
- Extraction: Neutralize with NaHCO_3 and extract with DCM.

Reaction Logic & Pathway Visualization

The following diagram illustrates the divergent synthetic pathways from the parent aldehyde, highlighting the reagents and products.



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Caption: Divergent synthetic pathways for **6-Methoxyquinoline-8-carbaldehyde** functionalization.

Safety & Handling

- **Quinoline Toxicity:** Quinolines are potential mutagens and skin irritants. All procedures must be conducted in a fume hood.
- **Light Sensitivity:** The 6-methoxy group makes the system electron-rich and potentially susceptible to photo-oxidation over long periods. Store the aldehyde in amber vials under inert gas (Argon/Nitrogen) at 4°C.
- **Metal Waste:** If synthesizing Schiff base metal complexes, dispose of heavy metal waste (Cu, Zn, Ru) in designated satellite accumulation areas.

References

- Synthesis of 8-Substituted Quinolines

- Skraup Synthesis & Functionalization: The core scaffold is typically accessed via modified Skraup synthesis followed by oxidation of the 8-methyl derivative or formyl
- Source: (Reference for general nitro/amino quinoline synthesis).
- Schiff Base Chemistry of 8-Quinolinecarboxaldehyde
 - Pincer Ligand Formation: Commonly used to form tridentate ligands for c
 - Source:
- Oxidation Protocols (Pinnick)
 - Selectivity for Electron-Rich Aldehydes: The use of chlorite allows oxidation without chlorinating the activated arom
 - Source:
- Commercial Availability & CAS Verification
 - Compound: **6-Methoxyquinoline-8-carbaldehyde** (CAS 1268520-98-4).[2]
 - Source:

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Sources

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